Crystal Packing and Intermolecular Interactions of Dimethylpyrimidines: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)-4,6-dimethylpyrimidine*
CAS No.:	*1188093-74-4*
Cat. No.:	*B1381251*

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Executive Summary

Dimethylpyrimidines (DMPs) represent a critical scaffold in medicinal chemistry, serving as lipophilic, metabolically stable bioisosteres for nucleobases. While the pyrimidine ring itself is a quintessential

-deficient heterocycle, the addition of two methyl groups introduces a "push-pull" electronic effect and significant steric bulk. This guide analyzes how these factors dictate crystal packing, shifting the landscape from simple

-stacking to a complex hierarchy of C-H...N weak hydrogen bonds, methyl interdigitation, and supramolecular synthons.

The Molecular Scaffold: Electronic and Steric Drivers

To understand the packing, one must first analyze the monomer. The dimethyl substitution pattern (commonly 4,6-dimethyl or 2,4-dimethyl) fundamentally alters the pyrimidine core's

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behavior in the solid state.

Electronic Modulation

The pyrimidine ring possesses two nitrogen atoms at positions 1 and 3, creating a significant molecular dipole.

- Inductive Effect: The methyl groups (weakly electron-donating) increase the electron density on the ring nitrogens, making them better hydrogen bond acceptors compared to unsubstituted pyrimidine.
- Dipole Alignment: In the absence of strong H-bond donors, DMPs often crystallize to maximize antiparallel dipole-dipole interactions.

Steric Interlocking

Methyl groups are not merely "bulbs" of volume; they are active packing directors.

- Rotation: The methyl groups rotate freely in solution but lock into specific conformations in the crystal lattice to minimize H...H repulsion.
- Interdigitation: In 4,6-dimethylpyrimidine derivatives, the methyl groups often prevent tight face-to-face

  -stacking (distance < 3.4 Å). Instead, they force a slipped-stack or herringbone motif where the methyl protons of one molecule interact with the

  -cloud or nitrogen lone pair of a neighbor.

Intermolecular Interaction Landscape

In the absence of strong donors (like -OH or -NH

), the crystal packing of DMPs is governed by a delicate balance of weak forces.

The Hierarchy of Synthons

When analyzing DMP crystal structures, interactions follow a predictable energy hierarchy.

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Interaction Type	Distance ( )	Energy ( )	Structural Role
N-H...N (Strong)	2.8 – 3.0 Å	15 – 40 kJ/mol	Primary Director: Found in amino-DMP derivatives (e.g., 2-amino-4,6-dimethylpyrimidine).[1][2][3][4][5] Forms robust R dimers.
C-H...N (Weak)	3.3 – 3.6 Å	4 – 10 kJ/mol	Secondary Director: Methyl protons donate to pyrimidine nitrogen. often forms infinite chains.[6]
C-H...	3.5 – 3.8 Å	2 – 8 kJ/mol	Stabilizer: Methyl protons interacting with the electron-deficient pyrimidine ring center.
- Stacking	3.6 – 4.0 Å	2 – 10 kJ/mol	Background: Often offset/slipped due to steric hindrance from methyl groups.

Case Study: 2-Amino-4,6-Dimethylpyrimidine (AMPY)

Pure dimethylpyrimidines often have low melting points (e.g., 4,6-dimethylpyrimidine, mp ~30°C), making them difficult to handle in solid-state studies. Consequently, the 2-amino derivative (AMPY) is the standard model system.

- The R

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Homosynthon: Two AMPY molecules pair via N-H...N bonds.[2][3][4] The amino group acts as the donor, and the ring nitrogen (N3) acts as the acceptor.

- Methyl Effect: The 4,6-dimethyl groups shield the C5 position, preventing lateral close contacts and forcing the dimers to stack into columns or layers driven by dispersion forces.

Experimental & Computational Protocols

This section details the workflow for characterizing these interactions, ensuring self-validating results.

Protocol: Hirshfeld Surface Analysis

Hirshfeld surface analysis is the gold standard for quantifying "invisible" packing forces like H...H contacts.

Step-by-Step Methodology:

- Input Generation: Obtain the .cif (Crystallographic Information File) from Single Crystal XRD (SC-XRD). Ensure proton positions are normalized (C-H bond lengths set to neutron diffraction standards, typically 1.083 Å).
- Surface Calculation: Use software like CrystalExplorer.[7][8]
  - Generate the surface based on

    (normalized distance).
  - Mapping: Map

    over the range -0.5 to 1.5 Å.
- Fingerprint Decomposition:
  - Plot

    (distance to nearest internal atom) vs.

    (distance to nearest external atom).

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- Interpretation:
  - Spikes (bottom left): Strong H-bonds (N...H).
  - Central Diffuse Region: C...C (

    -stacking) and C...H interactions.
  - Wings: C-H...

    interactions.[6]

Protocol: Energy Framework Calculation

To validate if a packing motif is electrostatic or dispersion-driven:

- Basis Set Selection: Perform DFT calculations (B3LYP/6-31G(d,p)) on the molecular cluster extracted from the crystal lattice.
- Energy Partitioning: Calculate interaction energies (

).
- Visualization: Represent interactions as cylinders connecting molecular centroids.
  - Red Cylinders: Electrostatic dominance (Directional H-bonds).
  - Green Cylinders: Dispersion dominance (Stacking/Methyl contacts).

Visualization of Workflow

The following diagram illustrates the logical flow from crystal growth to interaction quantification.

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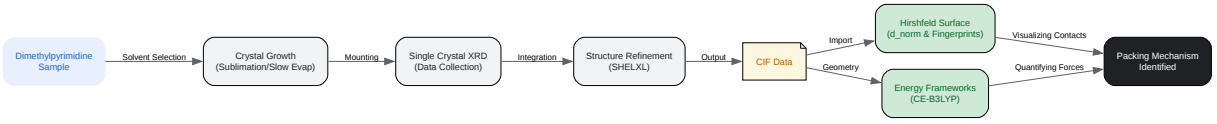

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Caption: Workflow for deriving quantitative packing metrics from raw DMP material.

Structural Logic: The R22(8) Synthon

In dimethylpyrimidines functionalized with amino groups (like AMPY), the R

synthon is the dominant structural motif. It represents a "self-validating" system where the donor and acceptor geometries perfectly match.

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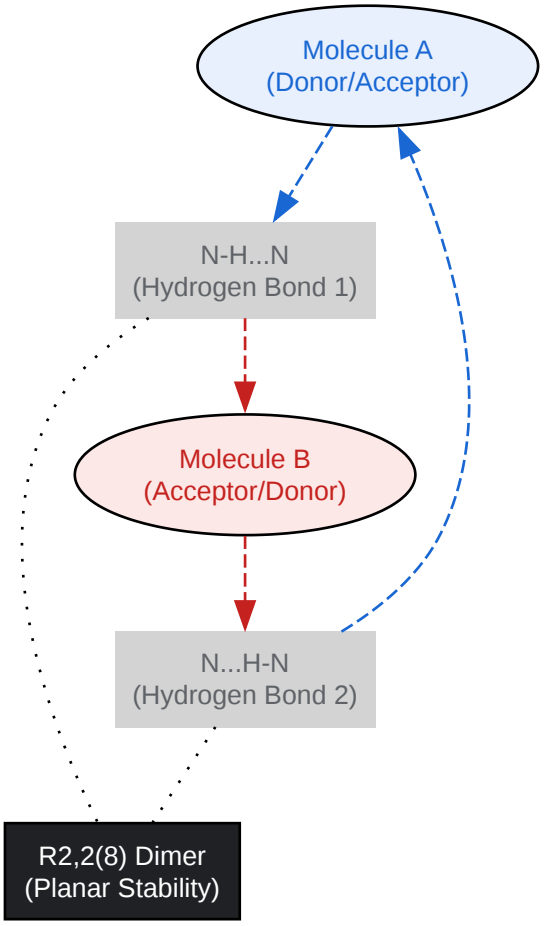

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Caption: The R2,2(8) homosynthon common in amino-dimethylpyrimidines, forming a planar 8-membered ring.

Applications in Drug Discovery

Understanding the packing of DMPs is not merely academic; it directly influences solubility and bioavailability.

- Solubility Modulation: The methyl groups in DMPs disrupt the water structure (hydrophobic effect) but also disrupt stable crystal packing via steric hindrance. This often results in higher solubility compared to planar, unsubstituted pyrimidines that stack too efficiently (high lattice energy).
- Cocrystallization: DMPs are excellent co-formers. The basic ring nitrogens readily accept protons from carboxylic acid drugs (e.g., Ibuprofen, Sorbic Acid), forming salts or cocrystals

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that improve the drug's physicochemical properties.

Data Summary: Interaction Contributions

Based on typical Hirshfeld analysis of DMP derivatives.

Contact Type	Contribution (%)	Significance
H...H	45 - 55%	Dominant due to methyl groups. High contribution implies "soft" crystals.
N...H	15 - 25%	Directional steering. Determines the lattice symmetry (Space Group).
C...H	10 - 15%	C-H... interactions involving the methyl protons.
C...C	< 5%	True -stacking is rare due to methyl steric blocking.

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